

Application Notes and Protocols for Evaluating Pyridate Performance in Chickpea

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Compound of Interest

Compound Name: Pyridate

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These comprehensive application notes and protocols provide a detailed framework for conducting field trials to evaluate the performance of **Pyridate** herbicide for post-emergence broadleaf weed control in chickpea (*Cicer arietinum*).

Introduction

Chickpea is a vital legume crop, but its slow initial growth makes it highly susceptible to weed competition, which can lead to significant yield losses of 40% to 90%.^[1] Effective weed management is therefore crucial for successful chickpea cultivation. **Pyridate**, a post-emergence herbicide, offers a valuable tool for controlling broadleaf weeds.^{[1][2][3]} It acts as a photosystem II inhibitor, causing rapid cell wall degradation in susceptible weeds.^{[4][5][6][7]} Chickpeas demonstrate tolerance to **Pyridate** due to their ability to metabolically detoxify the herbicide.^{[2][3]}

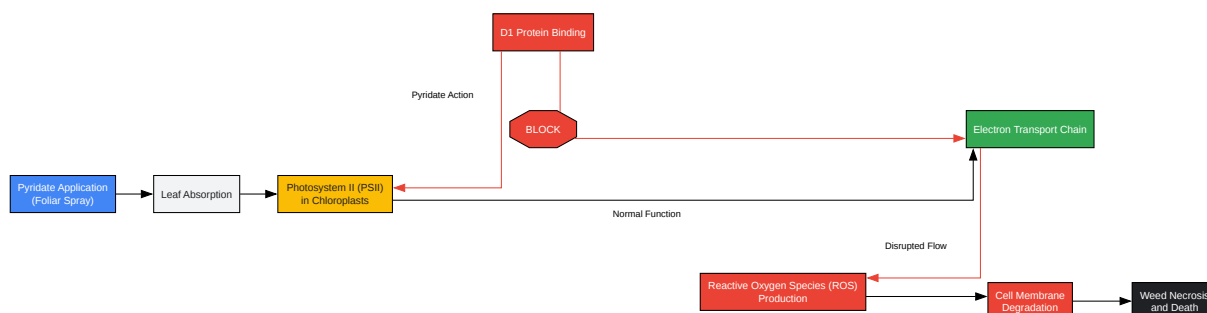
These protocols outline the methodology for designing and implementing robust field trials to assess the efficacy, crop safety, and overall performance of **Pyridate** in chickpeas.

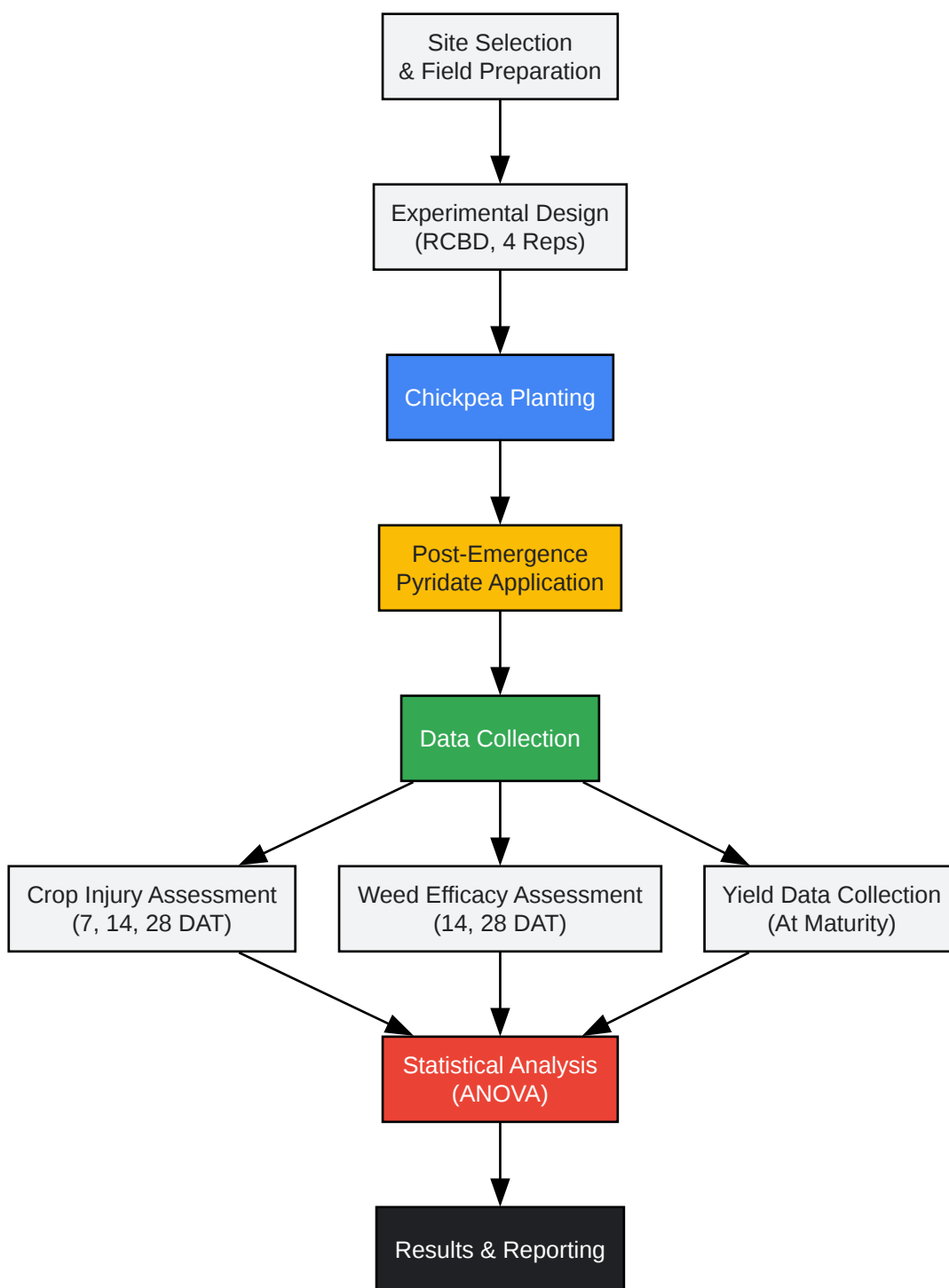
Mode of Action of Pyridate

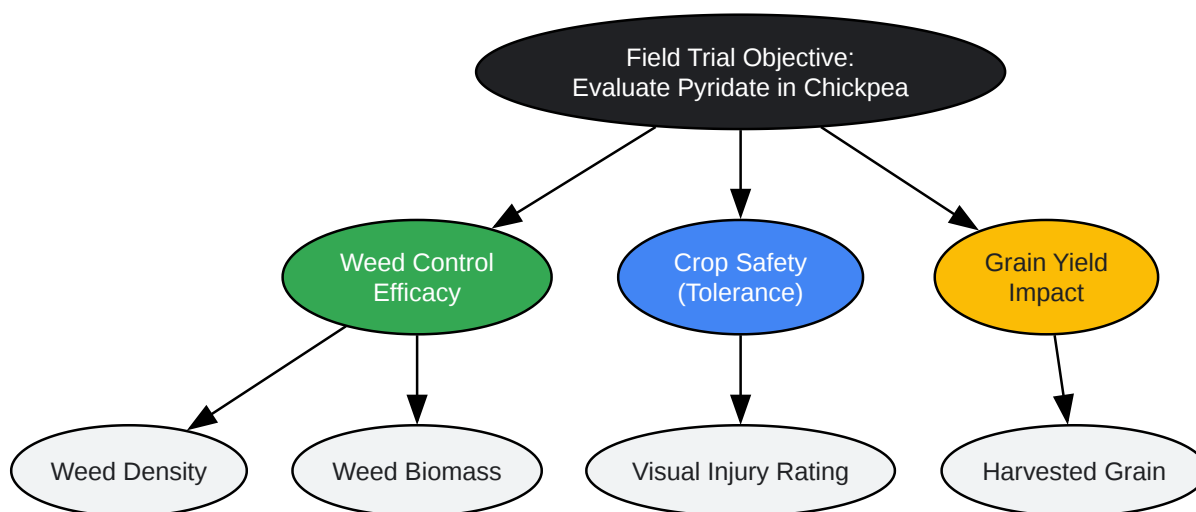
Pyridate is a selective, contact herbicide that is absorbed through the leaves.^{[4][8]} Its mode of action involves the inhibition of the photosystem II (PSII) process in plants.^{[4][5][6]} **Pyridate** irreversibly binds to the D1 protein within the PSII complex, which blocks electron transport.^[4]

[7] This disruption leads to the production of toxic oxygen species (free radicals) that cause rapid degradation of cell membranes, resulting in necrosis and weed death.[4][5][7] The selectivity of **Pyridate** in chickpeas is attributed to the plant's ability to rapidly metabolize the active ingredient into non-toxic compounds.[2][3][8]

Signaling Pathway of Pyridate







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